

An In-depth Technical Guide to 1-Amino-4-methylpiperazine

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Compound of Interest

Compound Name: 1-Amino-4-methylpiperazine

Cat. No.: B1216902

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CAS Number: 6928-85-4

This guide provides a comprehensive overview of **1-Amino-4-methylpiperazine**, a versatile chemical intermediate widely utilized in the pharmaceutical and chemical industries. This document outlines its chemical and physical properties, safety and handling guidelines, synthesis protocols, and key applications, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

1-Amino-4-methylpiperazine, also known as 4-methylpiperazin-1-amine, is a colorless to light yellow liquid.^{[1][2]} It is a derivative of piperazine and possesses a distinct fishy odor.^[2] Its fundamental role as a building block in organic synthesis stems from its unique structural features, containing both a primary amino group and a tertiary amine within a piperazine ring.^{[1][3]}

Table 1: Physicochemical Properties of **1-Amino-4-methylpiperazine**

Property	Value	Reference(s)
CAS Number	6928-85-4	[1][4]
Molecular Formula	C5H13N3	[1][4]
Molecular Weight	115.18 g/mol	[1][4]
Appearance	Clear colorless to light yellow liquid	[1][2][4]
Boiling Point	172-175 °C (lit.)	[4][5][6]
Density	0.957 g/mL at 25 °C (lit.)	[4][5][6]
Refractive Index	n ₂₀ /D 1.485 (lit.)	[5][6]
Solubility	Soluble in water	[2][5][6]
Flash Point	63 °C (145.4 °F) - closed cup	[5][6]
Purity	≥ 97% or ≥ 98% (GC)	[1]

Safety and Handling

1-Amino-4-methylpiperazine is classified as a hazardous chemical and requires careful handling to ensure personnel safety.[7] It is a combustible liquid and is sensitive to air and light.
[2][8]

Table 2: GHS Hazard and Precautionary Statements

Classification	Code	Description	Reference(s)
Hazard Statements	H315	Causes skin irritation	[2][5][9]
	H319	Causes serious eye irritation	[2][5][9]
	H335	May cause respiratory irritation	[2][5][9]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray	[2][5]
	P280	Wear protective gloves/protective clothing/eye protection/face protection	[2]
	P302 + P352	IF ON SKIN: Wash with plenty of water	[2]
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]

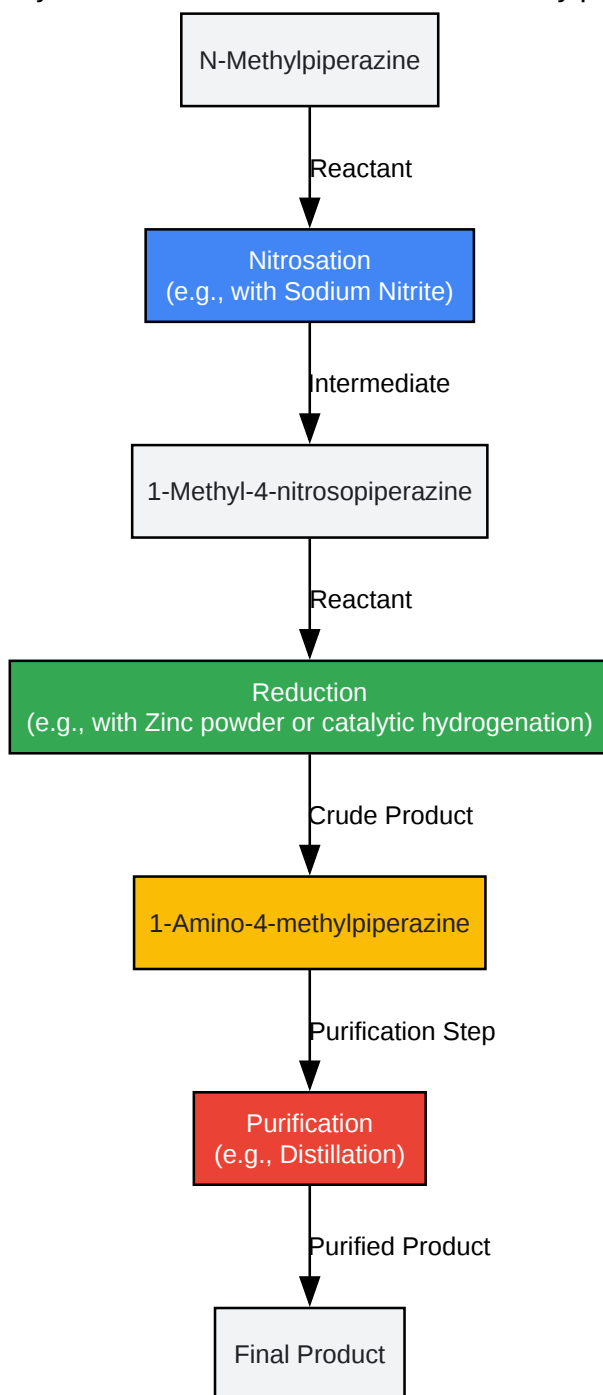
Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[2] It is recommended to store the compound under an inert atmosphere.[10] Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this substance.[5][6]

Experimental Protocols

The synthesis of **1-Amino-4-methylpiperazine** can be achieved through various methods. A common approach involves the nitrosation of N-methylpiperazine followed by a reduction step.

General Synthesis Workflow

General Synthesis Workflow for 1-Amino-4-methylpiperazine



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Caption: General synthesis workflow for **1-Amino-4-methylpiperazine**.

Detailed Synthesis Protocol via Nitrosation and Reduction

This protocol is based on the reaction of N-methylpiperazine with a nitrosating agent, followed by reduction of the nitroso intermediate.

Materials:

- N-methylpiperazine
- Sodium nitrite
- Glacial acetic acid
- Zinc powder
- Hydrochloric acid
- Chloroform
- Alkali solution (e.g., NaOH)

Procedure:

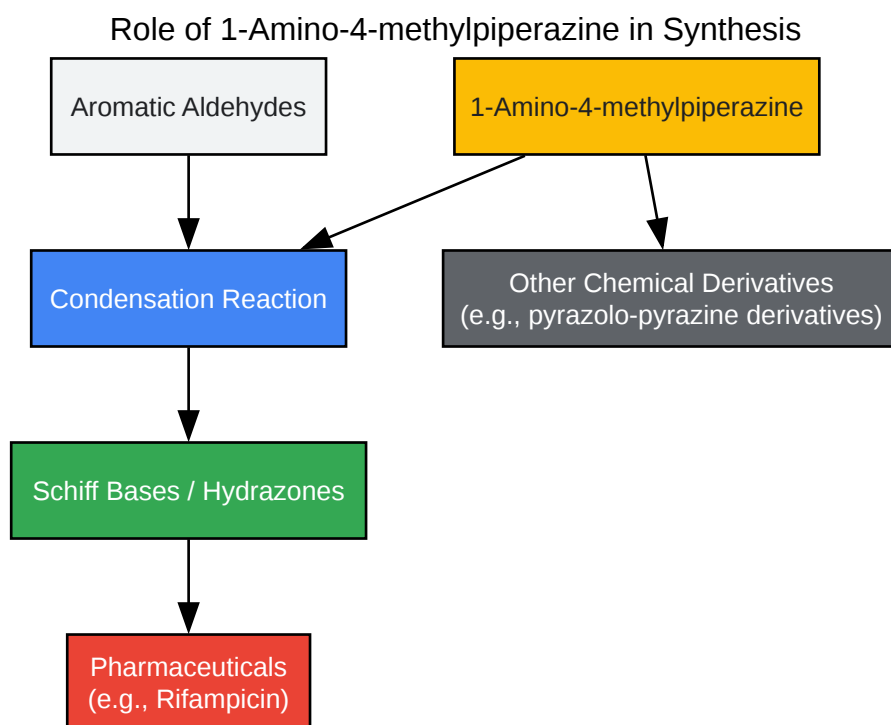
- Nitrosation: An aqueous solution of N-methylpiperazine is cooled, and a solution of sodium nitrite is added dropwise at a controlled temperature (e.g., 30 °C). The reaction is stirred for a period to ensure complete formation of 1-methyl-4-nitrosopiperazine.[\[11\]](#)[\[12\]](#)
- Reduction: Glacial acetic acid is added to the nitrosation product, and the mixture is cooled. Zinc powder is then gradually added while maintaining the temperature between 30-40 °C. The reaction is stirred for approximately 1.5 hours.[\[11\]](#)[\[12\]](#)
- Work-up and Extraction: After the reaction, the mixture is cooled and filtered. The filtrate is then added to a cooled alkali solution. The aqueous layer is extracted multiple times with chloroform.[\[11\]](#)

- Purification: The combined organic extracts are distilled to remove the chloroform. The resulting crude product is then purified by vacuum distillation, collecting the fraction at the appropriate boiling point and pressure to yield pure **1-Amino-4-methylpiperazine**.^[11]

Applications in Synthesis

1-Amino-4-methylpiperazine is a key intermediate in the synthesis of a variety of compounds, most notably in the pharmaceutical industry.

Role as a Synthetic Intermediate



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Caption: Role of **1-Amino-4-methylpiperazine** in synthetic pathways.

One of its most significant applications is as a crucial intermediate in the synthesis of the antibiotic Rifampicin, which is used to treat tuberculosis and other bacterial infections.^{[3][4][11]}

The **1-amino-4-methylpiperazine** moiety forms an active part of the Rifampicin structure.[3]

Furthermore, it is utilized in the synthesis of various other biologically active molecules. For instance, it reacts with aromatic aldehydes to form Schiff bases, which are known to exhibit a wide range of biological activities, including antibacterial, antifungal, and antitumor properties.[3] It is also used in the synthesis of pyrazolo-pyrazine and pyridine derivatives.[4][6] Beyond pharmaceuticals, it finds application in the production of specialty chemicals, agrochemicals such as herbicides and insecticides, and as a ligand in coordination chemistry.[1]

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